

Application Note and Protocol: Preparation of Carcainium Chloride Stock Solution

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Carcainium chloride, also known as QX 572 and RSD 931, is a quaternary derivative of lidocaine.[1][2][3] It is recognized for its antitussive properties, demonstrating a mechanism of action on airway sensory nerves that is distinct from that of lidocaine.[4][5] This document provides a detailed protocol for the preparation of a **Carcainium** chloride stock solution from its powdered form for research applications.

Quantitative Data Summary

A summary of the key quantitative data for **Carcainium** chloride is presented in the table below for easy reference.



Property	Value	Source
Molecular Formula	C18H22CIN3O2	[2][6]
Molecular Weight	347.84 g/mol	[2][6]
CAS Number	1042-42-8	[1][2][3]
Appearance	Solid	[2]
Purity	≥98.0%	[7]
Solubility in DMSO	33.33 mg/mL (95.82 mM)	[3][6]

Experimental Protocol: Preparation of Carcainium Chloride Stock Solution

This protocol outlines the steps for preparing a 10 mM stock solution of **Carcainium** chloride in Dimethyl Sulfoxide (DMSO).

Materials:

- Carcainium chloride powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- · Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

Pre-dissolution Steps:



- Before opening, bring the vial of **Carcainium** chloride powder to room temperature.
- Ensure all equipment is clean and sterile to prevent contamination.
- Perform all weighing and solution preparation in a chemical fume hood.
- Weighing the Powder:
 - Tare a sterile microcentrifuge tube on the analytical balance.
 - Carefully weigh the desired amount of Carcainium chloride powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.48 mg of the powder (Molecular Weight = 347.84 g/mol).

Dissolution:

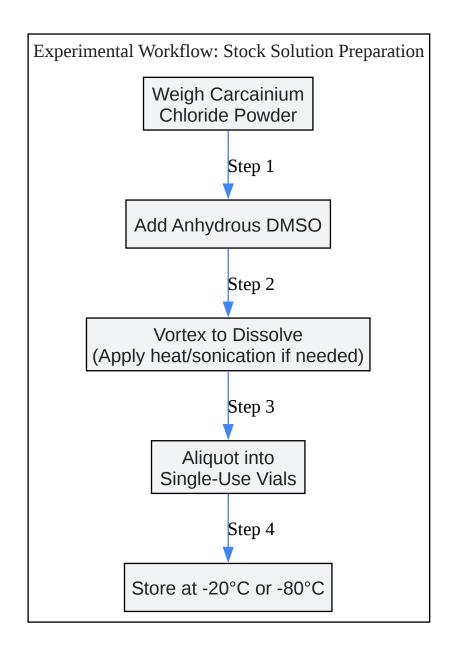
- Add the appropriate volume of anhydrous DMSO to the microcentrifuge tube containing the weighed powder. To continue the example, add 1 mL of DMSO to the 3.48 mg of powder.
- Cap the tube securely and vortex thoroughly until the powder is completely dissolved.
- To aid dissolution, gentle warming of the solution to 37°C or sonication can be applied.[3]
 For higher concentrations, heating to 60°C may be necessary.[3][6]

Storage:

- Once fully dissolved, aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles.[1]
- For long-term storage (up to 6 months), store the aliquots at -80°C.[1][8]
- For short-term storage (up to 1 month), the solution can be kept at -20°C.[1][8]
- It is recommended to store the solutions under nitrogen to maintain stability.[1][6]

Diagrams

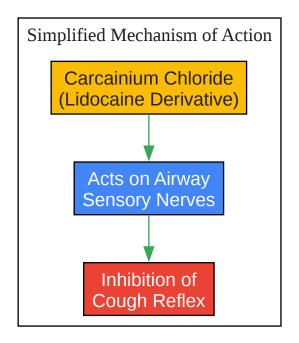




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Caption: Workflow for preparing **Carcainium** chloride stock solution.





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Caption: Simplified diagram of **Carcainium** chloride's mechanism of action.

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